An In-depth Technical Guide to Diethyl 3-oxoundecanedioate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name:	*Diethyl 3-oxoundecanedioate*
CAS No.:	*105600-21-3*
Cat. No.:	*B009854*

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A Note to the Researcher: Direct experimental data for **Diethyl 3-oxoundecanedioate** is not readily available in the current scientific literature. This guide has been constructed by a Senior Application Scientist, leveraging established principles of organic chemistry and extrapolating data from homologous compounds to provide a robust and scientifically grounded resource. The protocols and data presented herein are predictive and intended to serve as a foundational guide for researchers venturing into the synthesis and application of this novel long-chain β-keto ester.

Introduction: Unveiling a Versatile Chemical Scaffold

Diethyl 3-oxoundecanedioate is a long-chain β-keto ester, a class of organic compounds renowned for their synthetic versatility. The presence of a ketone at the β-position relative to an ester functionality imparts unique reactivity, making these molecules valuable building blocks in organic synthesis. Specifically, the active methylene group situated between the two carbonyl functionalities is readily deprotonated, facilitating a wide array of carbon-carbon bond-forming

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reactions. This guide will provide a comprehensive overview of the predicted chemical structure, plausible synthetic routes, anticipated physicochemical and spectroscopic properties, and potential applications of **Diethyl 3-oxoundecanedioate**, with a particular focus on its relevance to drug discovery and development.

Chemical Identity and Predicted Properties

While a specific CAS number for **Diethyl 3-oxoundecanedioate** is not currently registered, its chemical identity can be defined by its systematic IUPAC name and molecular structure.

Property	Predicted Value
IUPAC Name	Diethyl 3-oxoundecanedioate
Synonyms	Diethyl 3-ketoundecanedioate
Molecular Formula	$C_{15}H_{26}O_5$
Molecular Weight	286.36 g/mol
Chemical Structure	(See Figure 1)

Figure 1: Chemical Structure of **Diethyl 3-oxoundecanedioate**

A 2D representation of **Diethyl 3-oxoundecanedioate**.

Synthetic Strategies: A Roadmap to a Novel Molecule

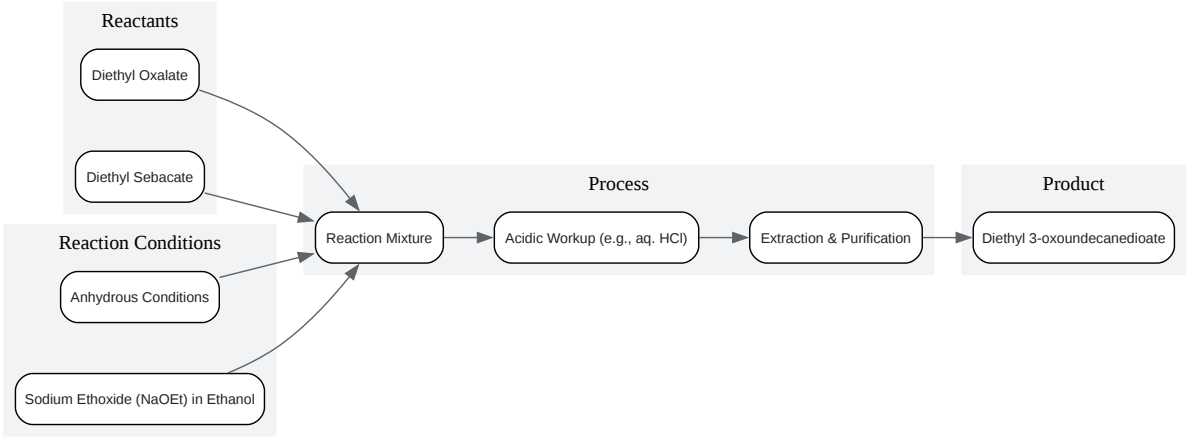
The synthesis of **Diethyl 3-oxoundecanedioate** can be approached through several established methodologies for the formation of β-keto esters. The most prominent and industrially scalable of these is the Claisen condensation.[1][2] This reaction involves the base-mediated condensation of two ester molecules to form a β-keto ester. For the synthesis of **Diethyl 3-oxoundecanedioate**, a crossed Claisen condensation would be the most logical approach.

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Proposed Synthetic Pathway: Crossed Claisen Condensation

A plausible and efficient route involves the reaction of diethyl sebacate with diethyl oxalate in the presence of a strong base, such as sodium ethoxide. Diethyl oxalate serves as the acylating agent, and diethyl sebacate provides the enolizable ester component.

Figure 2: Proposed Synthesis of **Diethyl 3-oxoundecanedioate** via Crossed Claisen Condensation



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A workflow for the proposed synthesis of **Diethyl 3-oxoundecanedioate**.

Detailed Experimental Protocol (Proposed)

Materials:

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- Diethyl sebacate
- Diethyl oxalate
- Sodium metal
- Absolute ethanol (anhydrous)
- Diethyl ether (anhydrous)
- Hydrochloric acid (concentrated)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask with reflux condenser and dropping funnel
- Magnetic stirrer and heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- Preparation of Sodium Ethoxide: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser and a nitrogen inlet, carefully add sodium metal to absolute ethanol under a nitrogen atmosphere. The reaction is exothermic and should be controlled by cooling in an ice bath. Allow the sodium to react completely to form a solution of sodium ethoxide.
- Reaction Setup: To the freshly prepared sodium ethoxide solution, add diethyl sebacate. Heat the mixture to reflux with stirring.
- Addition of Diethyl Oxalate: Add diethyl oxalate dropwise to the refluxing mixture over a period of 1-2 hours.

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- Reaction: Continue to heat the mixture at reflux for an additional 4-6 hours to ensure complete reaction. The formation of a precipitate may be observed.
- Workup: Cool the reaction mixture to room temperature and then pour it into a mixture of ice and concentrated hydrochloric acid to neutralize the base and decompose the intermediate sodium salt.
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether. Combine the organic extracts.
- Washing and Drying: Wash the combined organic layers with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The crude product can be purified by vacuum distillation to yield pure **Diethyl 3-oxoundecanedioate**.

Causality Behind Experimental Choices:

- Anhydrous Conditions: The use of anhydrous reagents and a dry apparatus is critical as sodium ethoxide is a strong base that reacts readily with water, which would quench the reaction.
- Sodium Ethoxide as Base: Sodium ethoxide is used as the base to prevent transesterification of the ethyl esters, as the ethoxide anion is the same as the alkoxy group of the esters.[2]
- Acidic Workup: The acidic workup is necessary to protonate the enolate of the β-keto ester product, which is formed as its sodium salt during the reaction.
- Vacuum Distillation: Due to the predicted high boiling point of **Diethyl 3-oxoundecanedioate**, purification by vacuum distillation is necessary to prevent decomposition at atmospheric pressure.

Physicochemical and Spectroscopic Profile (Predicted)

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The physical and spectroscopic properties of **Diethyl 3-oxoundecanedioate** are predicted based on the known data of its shorter-chain and longer-chain homologs.

Property	Predicted Value/Characteristics
Appearance	Colorless to pale yellow oily liquid
Boiling Point	> 250 °C (at atmospheric pressure, likely to decompose)
Density	~1.05 g/cm^3
Solubility	Insoluble in water; soluble in common organic solvents (e.g., ethanol, diethyl ether, chloroform)
^{1}H NMR	- Triplet at ~1.3 ppm (6H, methyl protons of ethyl esters)- Quartet at ~4.2 ppm (4H, methylene protons of ethyl esters)- Triplet at ~2.5 ppm (2H, methylene protons adjacent to the ester carbonyl)- Singlet at ~3.4 ppm (2H, active methylene protons)- Multiplets at ~1.3-1.6 ppm and ~2.2 ppm (methylene protons of the undecanedioate chain)
^{13}C NMR	- ~14 ppm (methyl carbons of ethyl esters)- ~61 ppm (methylene carbons of ethyl esters)- ~202 ppm (keto carbonyl carbon)- ~167 ppm (ester carbonyl carbons)- ~49 ppm (active methylene carbon)- ~25-45 ppm (methylene carbons of the undecanedioate chain)
IR (Infrared) Spectroscopy	- Strong C=O stretching absorption for the ketone at ~1715 cm^{-1}- Strong C=O stretching absorption for the esters at ~1740 cm^{-1}- C-O stretching absorptions at ~1150-1250 cm^{-1}
Mass Spectrometry (MS)	- Molecular ion peak (M^+) at m/z = 286.17- Characteristic fragmentation patterns including loss of ethoxy group (-OC_2H_5) and cleavage of the long alkyl chain.

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Applications in Research and Drug Development

β-Keto esters are exceptionally valuable intermediates in organic synthesis, and **Diethyl 3-oxoundecanedioate** is poised to be a useful tool for researchers in several areas:

- Synthesis of Heterocyclic Compounds: The dicarbonyl functionality of **Diethyl 3-oxoundecanedioate** makes it an ideal precursor for the synthesis of various heterocyclic systems, such as pyrazoles, isoxazoles, and pyrimidines, which are common scaffolds in medicinal chemistry.
- Malonic Ester-type Syntheses: The active methylene group can be readily alkylated or acylated, providing a route to a wide range of substituted long-chain carboxylic acids and ketones after subsequent hydrolysis and decarboxylation.[3]
- Pharmaceutical Synthesis: The long lipophilic undecanedioate chain combined with the reactive β-keto ester moiety makes this molecule an attractive starting material for the synthesis of complex natural products and drug candidates with potential applications as enzyme inhibitors or signaling modulators.
- Polymer Chemistry: As a difunctional monomer, **Diethyl 3-oxoundecanedioate** could potentially be used in the synthesis of specialty polyesters with unique properties.

Safety and Handling

As a novel chemical, a full toxicological profile for **Diethyl 3-oxoundecanedioate** is not available. However, based on the known hazards of similar β-keto esters and general laboratory chemicals, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any potential vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents and bases.

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- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

While specific experimental data for **Diethyl 3-oxoundecanedioate** remains to be published, this in-depth technical guide provides a comprehensive and scientifically rigorous framework for its synthesis, predicted properties, and potential applications. By leveraging established chemical principles and data from analogous compounds, researchers can confidently approach the study and utilization of this versatile long-chain β-keto ester in their synthetic endeavors, particularly in the fields of organic synthesis and drug discovery.

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